

NVS-PAK1-1 batch variability testing

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: NVS-PAK1-1

CAS No.: 1783816-74-9

Cat. No.: S537873

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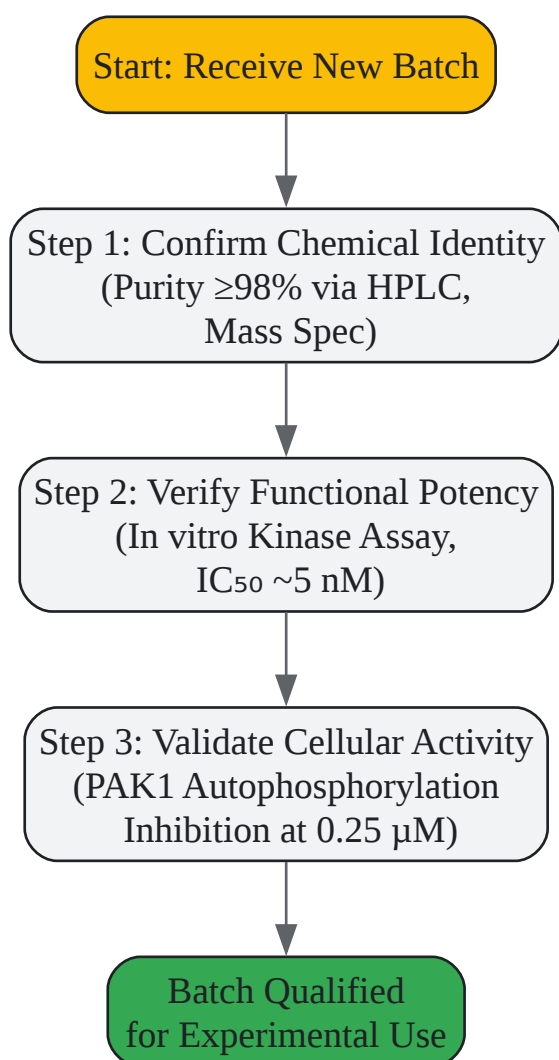
NVS-PAK1-1 Technical Data Summary

Parameter	Specification / Value
Biological Target	PAK1 (p21-activated kinase 1) [1] [2]
IC ₅₀ for PAK1	5 nM [1] [2]
Selectivity (PAK1 vs. PAK2)	~54-fold selective (IC ₅₀ for PAK2: 270 nM) [2]
Purity	≥98% (HPLC) [1]
Recommended Cellular Use	0.25 μM for selective PAK1 inhibition; 2.5 μM for PAK1/2 inhibition [2]
Molecular Weight	479.93 g/mol [1]
Molecular Formula	C ₂₃ H ₂₅ ClF ₃ N ₅ O [1]
CAS Number	1783816-74-9 [1]
Storage	-20°C [1]
Solubility (in DMSO)	100 mM (47.99 mg/mL) [1]

A Framework for Your In-House Batch Testing

In the absence of a published standard protocol, you can establish a robust in-house quality control process using the data in the table above. The core principle is to ensure that different batches of the compound produce consistent and expected biological and chemical results.

Here is a logical workflow for designing your batch testing protocol, from receiving a new batch to its final application in research.



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The following FAQs and troubleshooting guide are designed to help you implement this workflow.

Frequently Asked Questions

- **What are the key parameters to confirm when a new batch arrives?** You should verify its **chemical identity** and **biological potency**. At a minimum, this includes confirming $\geq 98\%$ purity via HPLC and obtaining a dose-response curve in a PAK1 kinase assay to ensure the IC_{50} is consistent with your established baseline (around 5 nM) [1] [2].
- **My new batch shows reduced cellular activity. What could be the cause?** Reduced activity often points to compound degradation. First, check your storage conditions ($-20^{\circ}C$) and avoid repeated freeze-thaw cycles [1]. Re-test the purity via HPLC and compare the chromatogram with a known good batch. Prepare a fresh stock solution from the powder to rule out issues with an old, degraded stock.
- **How can I test for the selectivity of a new batch?** The hallmark of **NVS-PAK1-1** is its selectivity for PAK1 over PAK2 [2] [3]. To confirm this, you can run parallel kinase activity assays for PAK1 and PAK2. A new batch should reproduce the characteristic ~ 50 -fold difference in IC_{50} values. Profiling against a broader kinase panel can be outsourced for a comprehensive analysis.
- **Where can I find a negative control for my experiments?** The Structural Genomics Consortium (SGC) and vendors like Tocris supply an inactive control compound called **NVS-PAK1-C** [1] [2]. This compound is structurally similar but does not inhibit PAK1, making it essential for confirming that observed effects are due to PAK1 inhibition and not off-target activities.

Troubleshooting Guide

Issue	Possible Cause	Suggested Action
High background in kinase assay	Non-specific kinase activity or contaminated reagents.	Include the negative control (NVS-PAK1-C) to establish a baseline. Ensure ATP concentrations are correct.
No effect in cellular model	The cell line may not be PAK1-dependent; compound may not be cell-permeable.	Verify PAK1 expression and dependency in your cell line [3]. Use a positive control cell line (e.g., Su86.86).

Issue	Possible Cause	Suggested Action
Inconsistent IC₅₀ values	Compound degradation; assay variability; human error in serial dilution.	Use fresh DMSO for stock solutions. Ensure consistent assay conditions (time, temperature). Perform dilution series in triplicate.

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References

- [1. tocris.com/products/ nvs - pak - 1 _6132 1](https://www.tocris.com/products/nvs-pak-1_61321) [toocris.com]
- [2. NVS-PAK1-1](#) [thesgc.org]
- [3. Development and utility of a PAK1-selective degrader - PMC](#) [pmc.ncbi.nlm.nih.gov]

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Address: Ontario, CA 91761, United States

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